

Isocuparenal-Related Sesquiterpenoids: A Technical Overview

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Compound of Interest

Compound Name: *Isocuparenal*

Cat. No.: *B161248*

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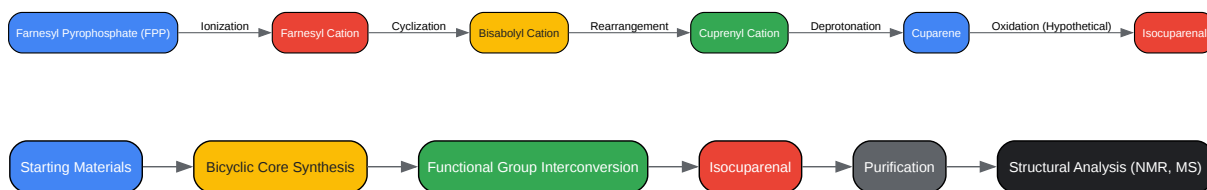
For Researchers, Scientists, and Drug Development Professionals

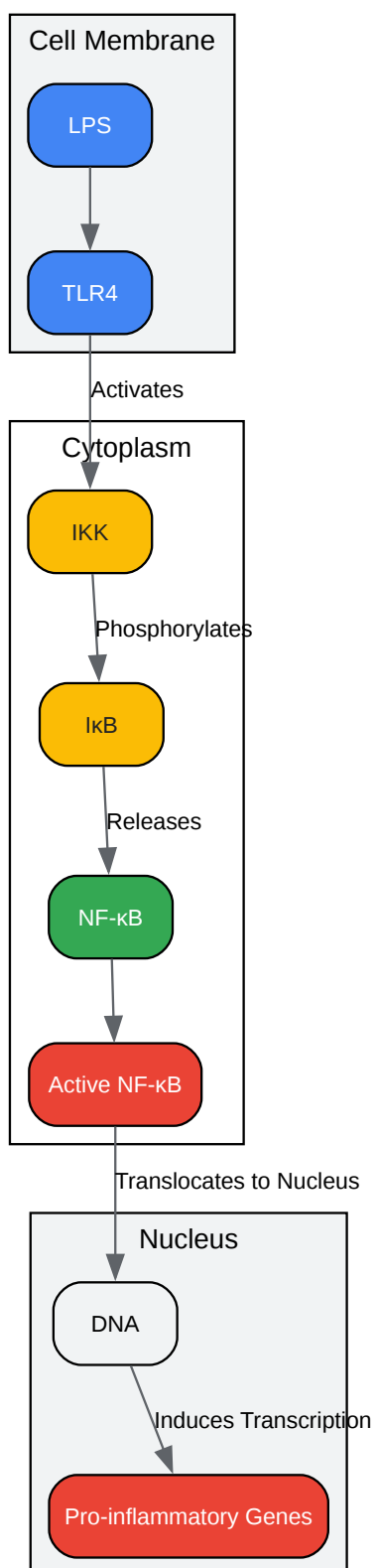
This technical guide provides a comprehensive overview of sesquiterpenoids related to the isocuparene core, with a specific focus on **isocuparenal**. The document summarizes the current understanding of their biosynthesis, explores their potential biological activities, and where available, details experimental methodologies. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structures and Core Scaffold

Isocuparenal belongs to the cuparene class of sesquiterpenoids, which are characterized by a bicyclic scaffold featuring a cyclopropane ring fused to a five-membered ring. The core structure is derived from the precursor cuparene. While a wide array of cuparene-type sesquiterpenoids have been isolated from natural sources, particularly from fungi and liverworts, specific information and a comprehensive list of **isocuparenal** derivatives are not extensively documented in publicly available scientific literature. The fundamental isocuparene skeleton is presented below.

Figure 1: The Isocuparene Scaffold





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com